

Technical Support Center: [D-Ala2]-Met-Enkephalinamide

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Compound of Interest

Compound Name: *H-Tyr-D-Ala-Gly-Phe-Met-NH2*

Cat. No.: *B10853613*

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Welcome to the technical support center for [D-Ala2]-Met-Enkephalinamide. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the common solubility challenges encountered with this synthetic opioid peptide. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist in your experimental workflow.

Frequently Asked Questions (FAQs)

Q1: What is [D-Ala2]-Met-Enkephalinamide and what are its general properties?

[D-Ala2]-Met-Enkephalinamide is a synthetic analog of Met-enkephalin. The substitution of D-Alanine at position 2 makes the peptide more resistant to enzymatic degradation compared to its natural counterpart, resulting in a longer-lasting analgesic effect.[1] It is a potent agonist for opioid receptors.[2]

Q2: What is the recommended storage condition for [D-Ala2]-Met-Enkephalinamide?

For long-term stability, lyophilized [D-Ala2]-Met-Enkephalinamide should be stored at -20°C. Once reconstituted in a solution, it is recommended to aliquot the solution and store it at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Q3: In which solvents is [D-Ala2]-Met-Enkephalinamide generally soluble?

Based on general peptide solubility guidelines and information for similar enkephalin analogs, [D-Ala2]-Met-Enkephalinamide is expected to be soluble in water, PBS (phosphate-buffered saline), and organic solvents like DMSO (dimethyl sulfoxide). For a related peptide, [D-Ala2]leucine-enkephalin, a solubility of 50 mg/mL in PBS has been reported, which may serve as a useful reference.^{[3][4]}

Troubleshooting Guides

Issue 1: The lyophilized peptide does not dissolve in water.

- Possible Cause: The peptide may have hydrophobic characteristics or may require a specific pH for optimal solubility.
- Troubleshooting Steps:
 - Sonication: Gently sonicate the vial in a water bath for 5-10 minutes to aid dissolution.
 - pH Adjustment: Based on the amino acid sequence (Tyr-D-Ala-Gly-Phe-Met-NH₂), the peptide has a net positive charge at neutral pH. If it fails to dissolve in water, try adding a small amount of a dilute acidic solution, such as 10% acetic acid, dropwise until the peptide dissolves.
 - Use of Organic Solvents: If the peptide remains insoluble, consider using a small amount of an organic solvent like DMSO to first dissolve the peptide, followed by a stepwise dilution with your aqueous buffer of choice.

Issue 2: The peptide precipitates out of solution after initial dissolution.

- Possible Cause: The concentration of the peptide may have exceeded its solubility limit in the chosen solvent, or there may be interactions with components in the buffer (e.g., salts).
- Troubleshooting Steps:

- Dilution: Try preparing a more dilute solution.
- Solvent Composition: Increase the percentage of the organic co-solvent (e.g., DMSO) in your final solution, but be mindful of the tolerance of your experimental system to the organic solvent.
- Temperature: Gently warm the solution to see if the precipitate redissolves. However, avoid excessive heat as it may degrade the peptide.
- Filtration: If a small amount of precipitate persists, you can centrifuge the solution and use the clear supernatant, but this will result in a lower, unquantified concentration.

Issue 3: I am observing aggregation or gel formation.

- Possible Cause: Peptides, especially at high concentrations, can self-associate and form aggregates or gels.
- Troubleshooting Steps:
 - Lower Concentration: Prepare a more dilute stock solution.
 - Chaotropic Agents: For non-cellular assays, the addition of chaotropic agents like 6 M guanidinium hydrochloride (GdnHCl) or 8 M urea can help to disrupt aggregation. Note that these agents will denature proteins and are not suitable for cell-based experiments.
 - Sonication: Brief sonication can sometimes help to break up aggregates.

Data Presentation: Solubility Overview

While specific quantitative solubility data for [D-Ala²]-Met-Enkephalinamide is not readily available in the literature, the following table provides a general guideline based on the properties of similar peptides.

Solvent	Expected Solubility	Remarks
Water	Generally soluble	Solubility can be enhanced by sonication or slight acidification.
PBS (pH 7.4)	Good solubility expected	A related peptide, [D-Ala ²]leucine-enkephalin, is soluble at 50 mg/mL in PBS.[3]
DMSO	High solubility expected	A good choice for preparing concentrated stock solutions.
Ethanol/Methanol	Moderate solubility	Can be used as an alternative to DMSO for initial solubilization.

Experimental Protocols

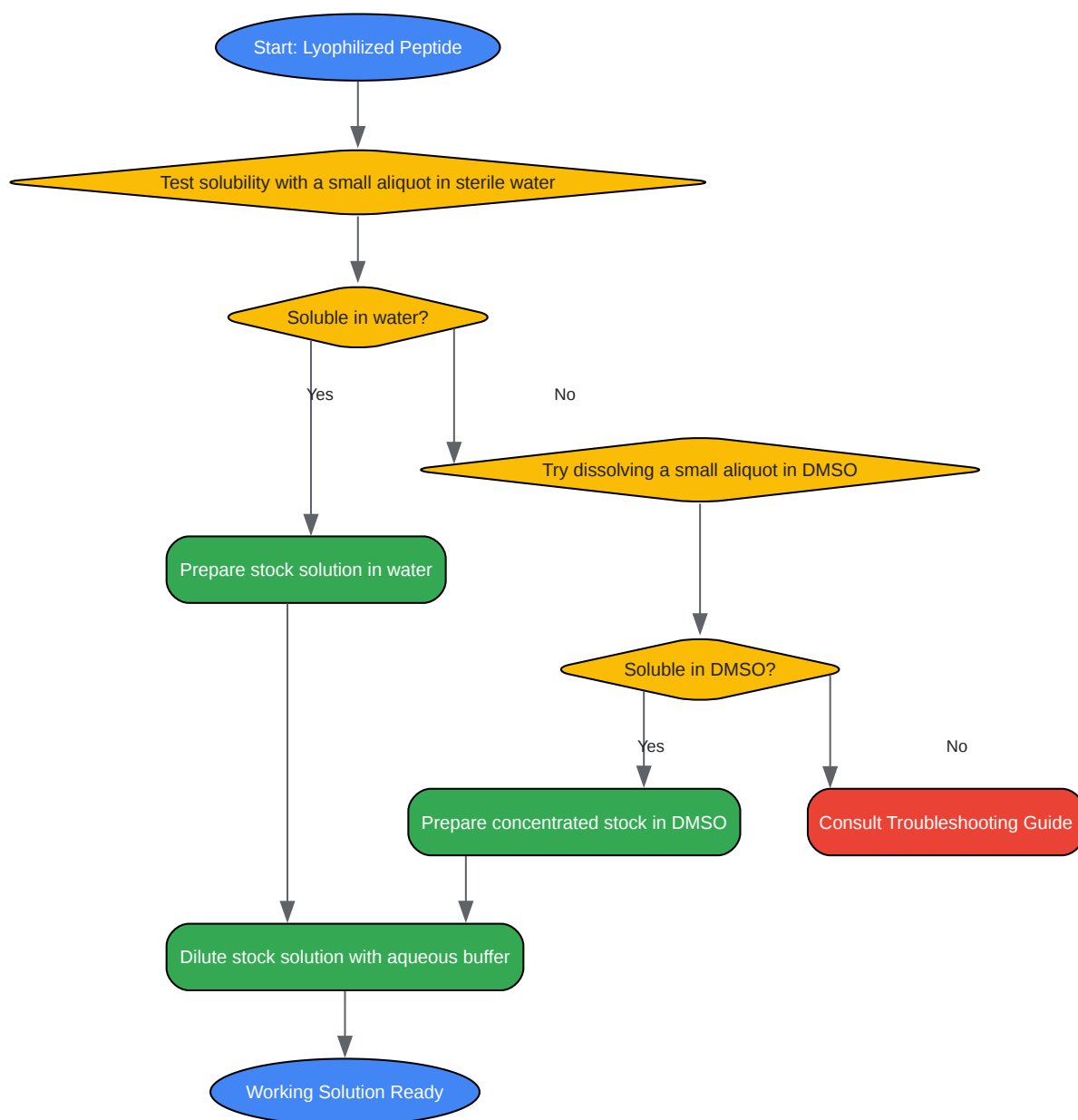
Protocol for Reconstitution of Lyophilized [D-Ala²]-Met-Enkephalinamide

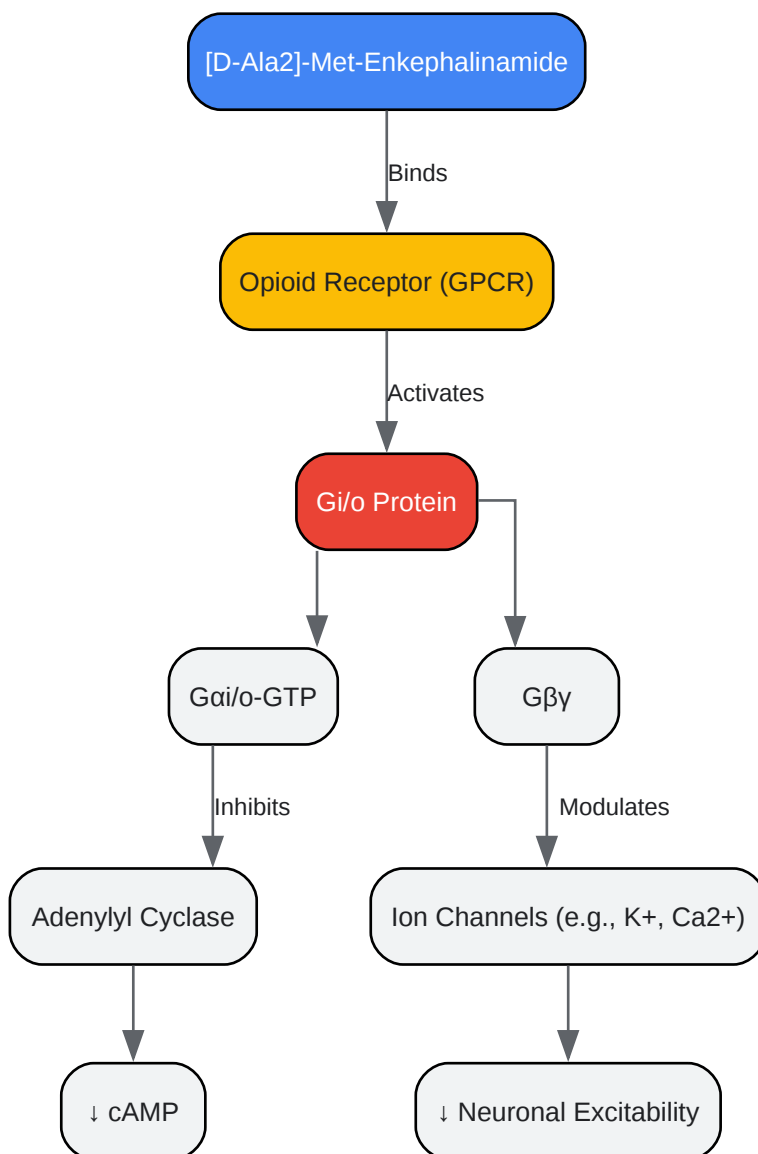
This protocol provides a general procedure for reconstituting the lyophilized peptide to create a stock solution.

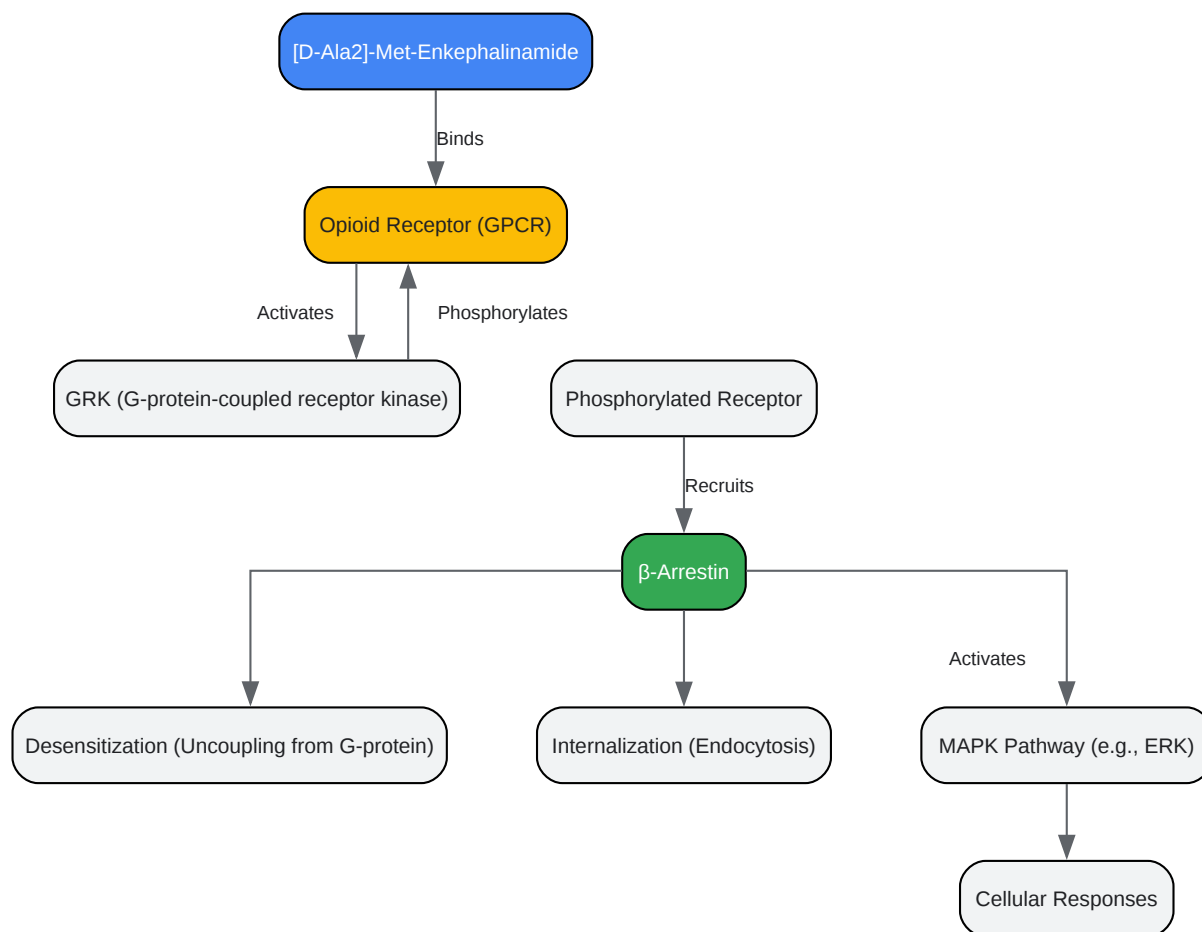
- **Equilibration:** Allow the vial of lyophilized peptide to warm to room temperature before opening to prevent condensation of moisture.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the powder is at the bottom.
- **Solvent Addition:** Carefully add the desired volume of an appropriate solvent (e.g., sterile water, PBS, or DMSO) to the vial. The choice of solvent will depend on the requirements of your downstream experiment.
- **Dissolution:** Gently vortex or sonicate the vial to ensure complete dissolution. Visually inspect the solution to ensure it is clear and free of particulates.
- **Storage:** Aliquot the stock solution into smaller volumes in low-protein-binding tubes and store at -20°C or -80°C.

Workflow for Preparing a Working Solution

The following diagram illustrates a logical workflow for preparing a working solution of [D-Ala²]-Met-Enkephalinamide.







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